

Structural Elucidation & Comparative Spectral Guide: 2-Amino-5-iodo-4-methylphenol

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Compound of Interest

Compound Name: 2-Amino-5-iodo-4-methylphenol

Cat. No.: B15202768

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Executive Summary

2-Amino-5-iodo-4-methylphenol is a critical intermediate in the synthesis of heterocyclic pharmaceuticals and high-performance dyes (e.g., phenoxazines). Its structural integrity is defined by the precise regioselective iodination of the 2-amino-4-methylphenol precursor.

This guide provides a comparative spectral analysis to assist researchers in validating synthesis success. It contrasts the target compound against its non-iodinated precursor (2-Amino-4-methylphenol) and discusses the differentiation from potential regioisomers using ^1H and ^{13}C NMR in DMSO- d_6 .

Structural Context & Regiochemistry

To interpret the spectra, one must understand the directing effects governing the synthesis.

- Precursor: 2-Amino-4-methylphenol.[\[1\]](#)
- Directing Groups:
 - $-\text{NH}_2$ (Pos 2): Strong activator, ortho/para director. Activates Pos 3 and 5.

- -OH (Pos 1): Strong activator, ortho/para director. Activates Pos 6.
- -CH₃ (Pos 4): Weak activator.
- Outcome: The position para to the amino group (Position 5) is the most electronically activated and sterically accessible site for Electrophilic Aromatic Substitution (EAS), favoring the formation of the 5-iodo congener over the 3-iodo or 6-iodo isomers.

Experimental Methodology

Sample Preparation Protocol

Aminophenols are prone to oxidative degradation (browning) in solution. Strict adherence to this protocol is required for artifact-free spectra.

- Solvent Selection: Use DMSO-d₆ (99.9% D).
 - Why: CDCl₃ often leads to precipitation of polar aminophenols and can accelerate oxidation. DMSO stabilizes the zwitterionic character and ensures sharp exchangeable proton signals (-OH, -NH₂).
- Concentration: Prepare a 10-15 mg sample in 0.6 mL solvent.
 - Note: Higher concentrations may induce stacking effects, shifting aromatic protons upfield.
- Deoxygenation (Optional but Recommended): Flush the NMR tube with dry nitrogen or argon for 30 seconds before capping to prevent in situ formation of quinone imines.
- Acquisition: Run spectra immediately. ¹H (16 scans), ¹³C (1024+ scans due to quaternary carbons and iodine splitting).

Comparative ¹H NMR Analysis

Objective: Confirm iodination and verify regiochemistry (Position 5).

The "Fingerprint" Change

The most distinct evidence of successful reaction is the change in the aromatic coupling pattern.

Feature	Precursor: 2-Amino-4-methylphenol	Target: 2-Amino-5-iodo-4-methylphenol
Aromatic Region	ABX or AB System	Two Distinct Singlets
H-3	Doublet (d, J~2 Hz) or Singlet (s)	Singlet (s)
H-5	Doublet of Doublets (dd, J~8, 2 Hz)	Absent (Replaced by Iodine)
H-6	Doublet (d, J~8 Hz)	Singlet (s)

Chemical Shift Assignments (DMSO-d6)

- Methyl Group (Pos 4):
 - Shift: 2.10 – 2.15 ppm (s, 3H).
 - Insight: The methyl group remains largely unaffected, appearing as a sharp singlet.
- Aromatic Proton H-3 (Ortho to NH₂):
 - Shift: 6.30 – 6.45 ppm (s, 1H).
 - Insight: This proton is shielded by the electron-donating -NH₂ group. It appears upfield. In the target, it appears as a singlet because its meta-coupling partner (H5) is removed.
- Aromatic Proton H-6 (Ortho to OH, Ortho to I):
 - Shift: 7.10 – 7.30 ppm (s, 1H).
 - Insight: The introduction of Iodine at Position 5 causes a deshielding effect on the ortho proton (H-6) due to the paramagnetic anisotropy of the large iodine atom. This peak will shift downfield relative to the precursor's H-6.
- Exchangeable Protons (-OH, -NH₂):
 - Shift: 4.5 – 9.0 ppm (Broad).

- Insight: In dry DMSO, -OH often appears as a sharp singlet near 8.5-9.0 ppm, and -NH₂ as a broad hump near 4.5-5.0 ppm. Note: These shifts are concentration/moisture dependent.

Comparative ¹³C NMR Analysis

Objective: The definitive confirmation of Iodine incorporation.

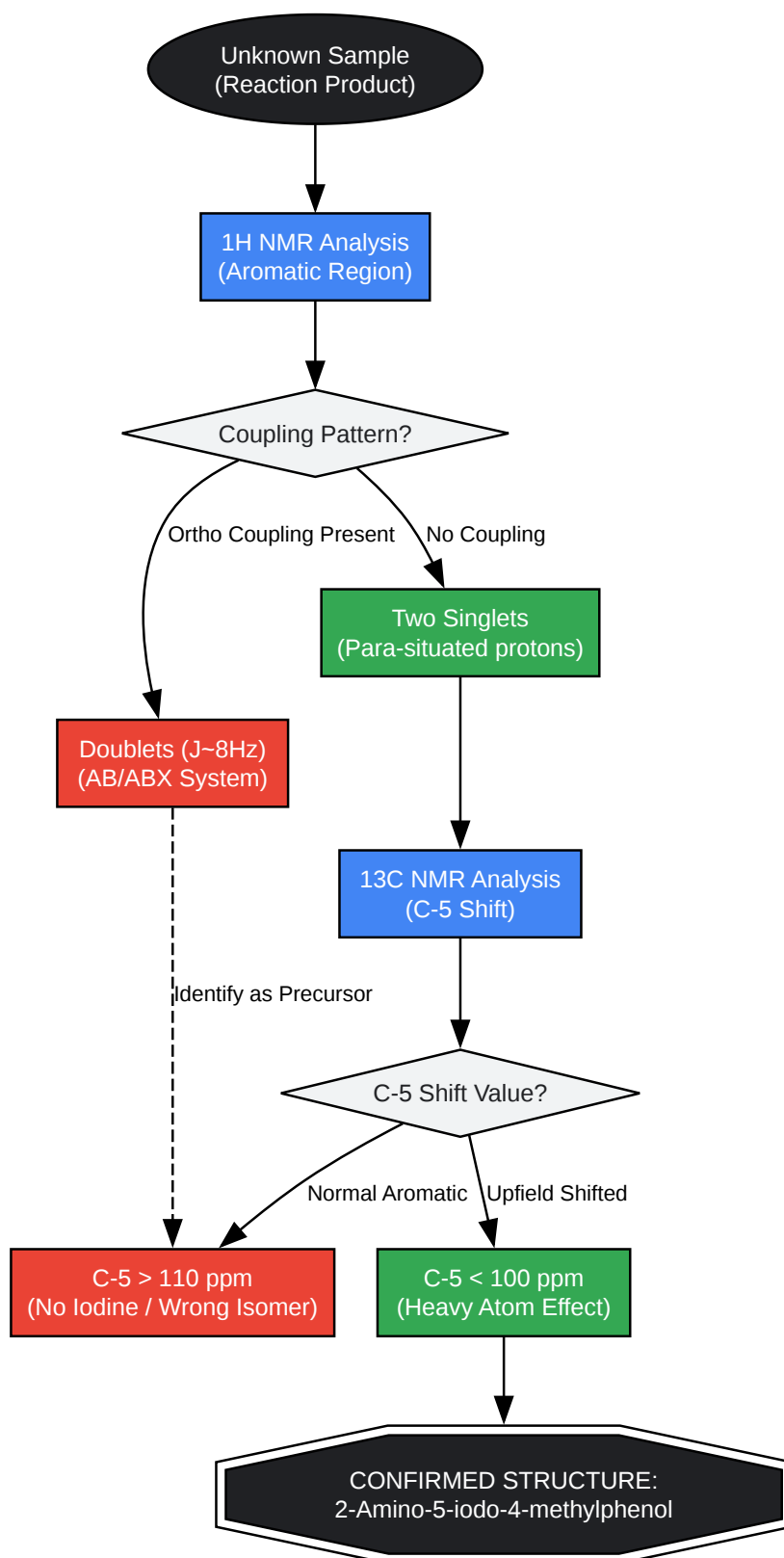
The "Heavy Atom Effect" (Critical Diagnostic)

Contrary to electronegativity trends (F > Cl > Br > I), Iodine exerts a unique shielding effect on the directly attached carbon (C-5) due to the "Heavy Atom on Light Atom" (HALA) relativistic effect.

Carbon Position	Precursor Shift (ppm)	Target Shift (ppm)	Diagnostic Note
C-5 (C-I)	~115 - 120 (C-H)	85.0 – 95.0	Primary Confirmation. C-I carbons typically resonate < 100 ppm.
C-4 (C-Me)	~125 - 130	130.0 – 135.0	Slight downfield shift due to ortho-iodine.
C-1 (C-OH)	~145 - 150	148.0 – 153.0	Deshielded ipso carbon.
C-2 (C-NH ₂)	~135 - 140	138.0 – 142.0	Deshielded ipso carbon.
C-Methyl	~20.0	20.0 – 21.0	Unchanged.

Structural Elucidation Workflow (Logic Diagram)

The following diagram outlines the decision logic for distinguishing the target from starting materials and regioisomers.



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Figure 1: Step-by-step NMR logic tree for validating the regioselective iodination of 2-amino-4-methylphenol.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7264, 2-Amino-4-methylphenol. Retrieved from [\[Link\]](#)
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Sources

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- To cite this document: BenchChem. [Structural Elucidation & Comparative Spectral Guide: 2-Amino-5-iodo-4-methylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15202768/docs#structural-elucidation-comparative-spectral-guide-2-amino-5-iodo-4-methylphenol\]](https://www.benchchem.com/product/b15202768/docs#structural-elucidation-comparative-spectral-guide-2-amino-5-iodo-4-methylphenol)

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